

Propyl Cyanoacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propyl cyanoacetate*

Cat. No.: *B077304*

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CAS Number: 14447-15-5

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **propyl cyanoacetate**, a versatile reagent in organic synthesis. This document details its chemical properties, safety information, and key applications, with a focus on experimental protocols and reaction mechanisms relevant to research and development.

Chemical and Physical Properties

Propyl cyanoacetate is a colorless to light yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	14447-15-5	[1] [3] [4]
Molecular Formula	C ₆ H ₉ NO ₂	[1] [2] [3]
Molecular Weight	127.14 g/mol	[1] [2] [3]
Boiling Point	216 °C	[1]
Flash Point	108 °C	[1]
Density	1.03 g/cm ³	[1]
Refractive Index	1.4200-1.4230	[1]
Water Solubility	Insoluble	[1]
Appearance	Colorless to light yellow clear liquid	[1] [2]

Safety Data Sheet (SDS) Summary

A thorough understanding of the safety profile of **propyl cyanoacetate** is critical for its handling in a laboratory setting. The following table summarizes the key hazard and precautionary statements.

Category	Information	Source
GHS Pictogram	Warning	[5]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.	[2][5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[2][5][6]
First Aid (Eyes)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][5]
First Aid (Skin)	P302 + P352: IF ON SKIN: Wash with plenty of water.	[2][5]
First Aid (Inhalation)	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2][5]
First Aid (Ingestion)	P301 + P312: IF SWALLOWED: Call a POISON	[2]

CENTER/doctor if you feel
unwell.

Applications in Organic Synthesis

Propyl cyanoacetate is a valuable building block in organic synthesis, primarily due to the reactivity of its active methylene group, which is positioned between the cyano and ester functionalities. This makes it a key reactant in various carbon-carbon bond-forming reactions.

Its primary applications include:

- **Knoevenagel Condensation:** As a classic active methylene compound, **propyl cyanoacetate** readily undergoes Knoevenagel condensation with aldehydes and ketones to form substituted alkenes. This reaction is fundamental in the synthesis of a wide array of compounds.
- **Synthesis of Heterocyclic Compounds:** The condensation products derived from **propyl cyanoacetate** can be further cyclized to generate various heterocyclic systems, which are prevalent in pharmaceuticals and agrochemicals.
- **Precursor to Biologically Active Molecules:** The cyanoacetate moiety is a common feature in many biologically active molecules. **Propyl cyanoacetate** serves as a starting material for the synthesis of compounds with potential therapeutic applications.

Experimental Protocols

While specific experimental conditions should be optimized for each unique transformation, the following section provides a detailed, generalized protocol for a common application of **propyl cyanoacetate**: the Knoevenagel condensation.

General Protocol for Knoevenagel Condensation

This protocol describes the base-catalyzed condensation of an aldehyde with **propyl cyanoacetate**.

Materials:

- Aldehyde (1.0 mmol)
- **Propyl cyanoacetate** (1.0 mmol)
- Basic catalyst (e.g., piperidine, 0.1 mmol)
- Solvent (e.g., toluene, 10 mL)
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser (with a Dean-Stark trap, if necessary, to remove water)
- Standard workup and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add the aldehyde (1.0 mmol) and **propyl cyanoacetate** (1.0 mmol) in the chosen solvent (10 mL).
- Add a catalytic amount of the base (e.g., piperidine, 0.1 mmol).
- Heat the reaction mixture to reflux. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Wash the reaction mixture with water to remove the catalyst and any water-soluble byproducts.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.

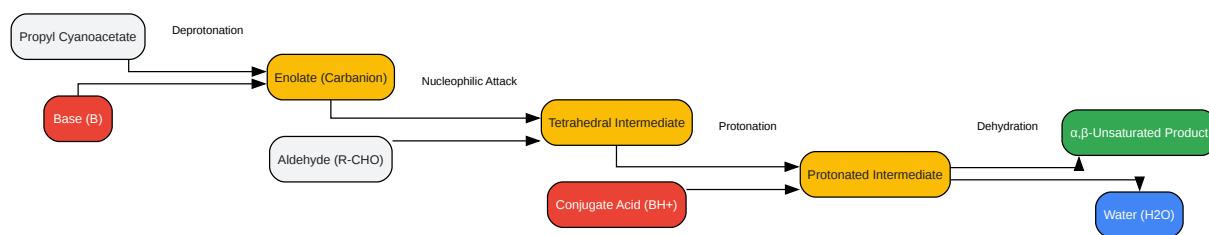
- Purify the crude product by recrystallization or column chromatography to obtain the desired α,β -unsaturated cyanoacrylate product.

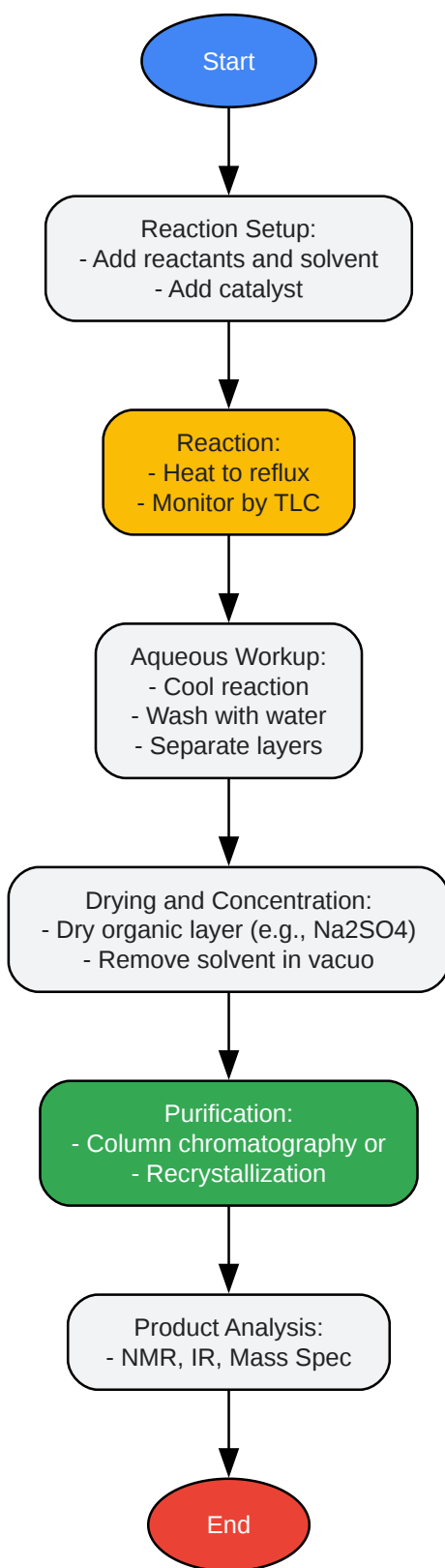
Reaction Mechanisms and Pathways

To provide a deeper understanding of the chemical transformations involving **propyl cyanoacetate**, this section illustrates the mechanism of the Knoevenagel condensation using the DOT language for visualization.

Knoevenagel Condensation Mechanism

The following diagram outlines the key steps in the base-catalyzed Knoevenagel condensation of **propyl cyanoacetate** with an aldehyde.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com